

In-Depth Technical Guide to **rac-BINAP-Pd-G3** Catalyst

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Compound of Interest

Compound Name: **rac-BINAP-Pd-G3**

Cat. No.: **B12042784**

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Introduction

rac-BINAP-Pd-G3 is a third-generation (G3) Buchwald precatalyst, a sophisticated and highly efficient catalyst for palladium-catalyzed cross-coupling reactions.^{[1][2]} Its full chemical name is Methanesulfonato--INVALID-LINK--palladium(II).^{[3][4][5]} As a G3 precatalyst, it offers significant advantages over earlier generations, including enhanced stability, broader ligand scope, and the ability to facilitate reactions with lower catalyst loadings and shorter reaction times.^[2] This guide provides a comprehensive overview of the **rac-BINAP-Pd-G3** catalyst, including its chemical properties, synthesis, activation, and applications, with a focus on providing quantitative data and detailed experimental protocols.

Core Properties and Specifications

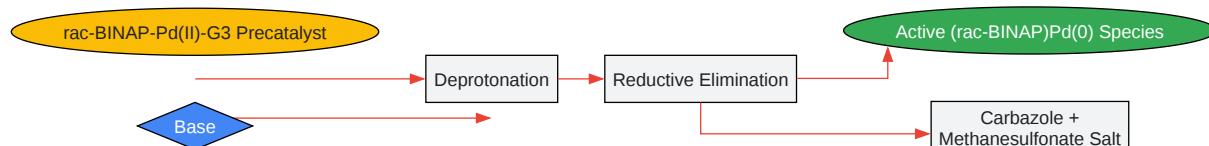
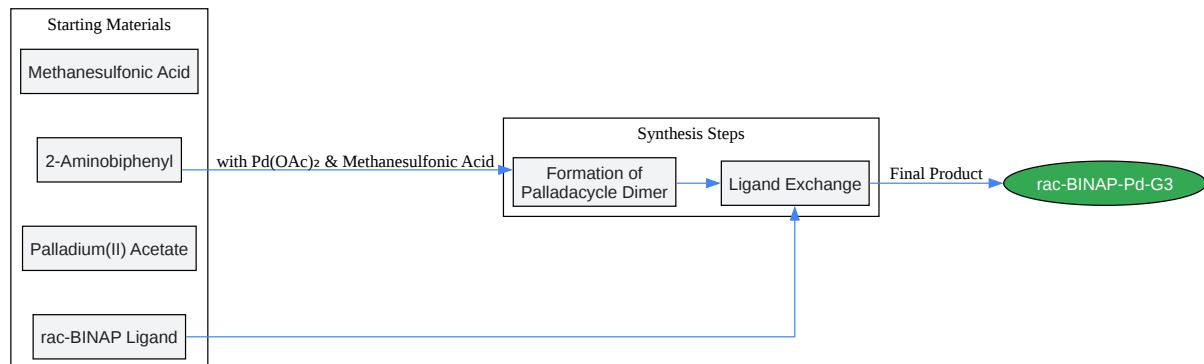
The **rac-BINAP-Pd-G3** catalyst is an air-, moisture-, and thermally-stable solid, which simplifies handling and reaction setup.^[1] It is highly soluble in a wide range of common organic solvents, contributing to its versatility in various reaction conditions.^[6]

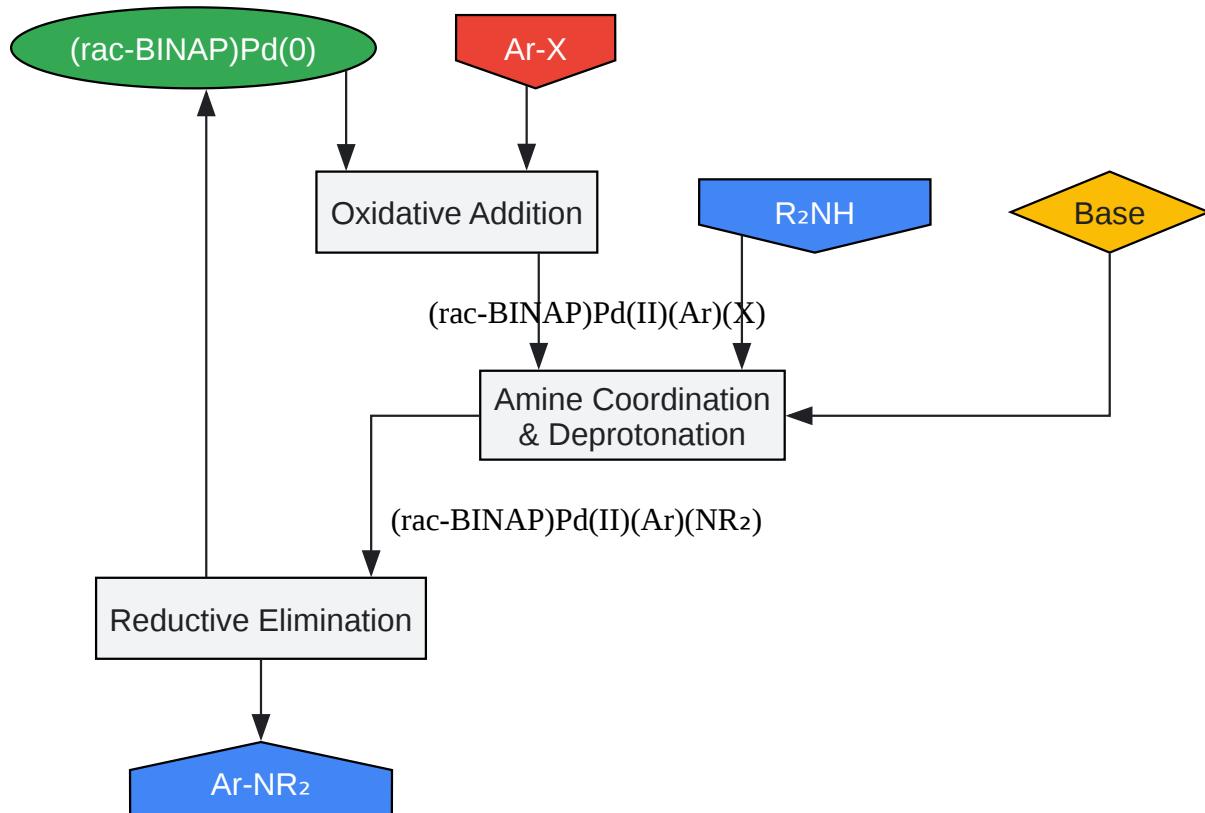
Property	Value	Reference(s)
Chemical Formula	<chem>C57H45NO3P2PdS</chem>	[6]
CAS Number	2151915-22-7	[1] [6]
Molecular Weight	992.40 g/mol	[6]
Appearance	Solid	[1]
Purity	≥95%	[7]
Melting Point	175-180 °C	[7]

Synthesis of rac-BINAP-Pd-G3

While a detailed, step-by-step synthesis protocol specifically for **rac-BINAP-Pd-G3** is not readily available in the public domain, the general synthesis of Buchwald G3 precatalysts follows a well-established three-step procedure. This process starts with the synthesis of the corresponding palladacycle precursor.

General Synthesis Workflow for Buchwald G3 Precatalysts:





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